Application Note: Synthesis of N-(2-ethyl-2-morpholinobutyl) Carboxamides

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Compound of Interest	
Compound Name:	*4-[3-(Aminomethyl)pentan-3-yl]morpholine*
CAS No.:	*891647-39-5*
Cat. No.:	*B3296091*

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Executive Summary & Strategic Rationale

The N-(2-ethyl-2-morpholinobutyl) moiety is a high-value pharmacophore. The presence of a quaternary carbon at the

-position relative to the amide nitrogen prevents metabolic deamination and

-oxidation, while the morpholine ring improves lipophilicity-hydrophilicity balance (LogD).

This protocol details a three-step convergent synthesis starting from 3-pentanone. Unlike linear alkylation routes which often suffer from elimination side-reactions due to steric bulk, this guide utilizes a Strecker-type assembly followed by reduction, ensuring high fidelity construction of the quaternary center.

Retrosynthetic Logic

The target molecule is disconnected at the amide bond and the quaternary center:

- Amide Coupling: Late-stage diversification of the primary amine.

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- Nitrile Reduction: Converting the sterically crowded nitrile to a primary amine.
- Strecker Reaction: One-pot assembly of the quaternary center using 3-pentanone, morpholine, and a cyanide source.



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Figure 1: Retrosynthetic pathway highlighting the construction of the quaternary center.

Safety Protocol (Critical)

WARNING: This protocol involves Trimethylsilyl Cyanide (TMSCN) and Lithium Aluminum Hydride (LiAlH4).

- Cyanide Hazard: TMSCN hydrolyzes to release HCN. All operations must occur in a well-ventilated fume hood with a cyanide antidote kit (e.g., Hydroxocobalamin) immediately available.
- Quenching: Never acidify cyanide waste directly. Quench with bleach (sodium hypochlorite) at pH > 10.
- Pyrophoric Hazard: LiAlH4 reacts violently with water. Use anhydrous solvents and inert atmosphere (Argon/Nitrogen).

Experimental Protocols

Step 1: Synthesis of 2-Ethyl-2-morpholinobutanenitrile (The Strecker Assembly)

This step establishes the quaternary carbon. We utilize TMSCN instead of KCN/HCN for better solubility in organic media and safer handling, catalyzed by a Lewis acid.

Reagents:

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- 3-Pentanone (Diethyl ketone) [CAS: 96-22-0]
- Morpholine [CAS: 110-91-8]
- Trimethylsilyl cyanide (TMSCN) [CAS: 7677-24-9]
- Zinc Iodide (ZnI2) (Catalyst)

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and argon inlet.
- Charging: Add 3-Pentanone (10.0 mmol, 1.0 equiv) and Morpholine (11.0 mmol, 1.1 equiv) to the flask. Do not add solvent (neat reaction drives equilibrium) or use a minimal amount of anhydrous Acetonitrile if stirring is difficult.
- Catalyst Addition: Add ZnI2 (0.5 mmol, 5 mol%). Stir for 10 minutes at room temperature (RT).
- Cyanation: Cool the mixture to 0°C. Add TMSCN (12.0 mmol, 1.2 equiv) dropwise over 15 minutes.
  - Note: Exothermic reaction.[1] Control temperature to prevent volatilization of reagents.
- Reaction: Allow to warm to RT and stir for 12–18 hours. Monitor by TLC (stain with Ninhydrin or Iodine; nitrile is often faint, look for consumption of ketone).
- Workup: Dilute with EtOAc (50 mL). Wash with sat. NaHCO3 (2 x 20 mL) and Brine (20 mL).
- Purification: Dry organic layer over Na2SO4, filter, and concentrate. The resulting oil is often sufficiently pure (>90%) for the next step. If not, purify via silica gel chromatography (Hexanes/EtOAc 8:2).

Step 2: Reduction to 2-Ethyl-2-morpholinobutan-1-amine

Reducing a nitrile adjacent to a quaternary center and a bulky amine requires a strong reducing agent. LiAlH4 is preferred over catalytic hydrogenation due to potential catalyst poisoning by

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the amine.

Protocol:

- Setup: Flame-dry a 500 mL 3-neck RBF with a reflux condenser and dropping funnel under Argon.
- Reagent Prep: Suspend LiAlH4 (20.0 mmol, 2.0 equiv) in anhydrous THF (50 mL) at 0°C.
- Addition: Dissolve the Nitrile intermediate from Step 1 (10.0 mmol) in anhydrous THF (20 mL). Add this solution dropwise to the LiAlH4 suspension.
- Reflux: Once addition is complete, warm to RT, then heat to reflux (66°C) for 4–6 hours.
  - Checkpoint: The reaction mixture should turn grey/white.
- Quenching (Fieser Method): Cool to 0°C. Carefully add:
  - 0.8 mL Water
  - 0.8 mL 15% NaOH (aq)
  - 2.4 mL Water
- Isolation: Stir until a granular white precipitate forms. Filter through a Celite pad. Wash the pad with THF.
- Concentration: Evaporate solvent to yield the crude primary amine.
  - Storage: Store under Argon at 4°C. Amines absorb CO2 from air.

Step 3: Carboxamide Formation (General Procedure)

This step couples the hindered amine with a generic carboxylic acid (

).

Reagents:

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- Carboxylic Acid (

)
- Coupling Agent: HATU [CAS: 148893-10-1] (Preferred for hindered amines)
- Base: DIPEA (Diisopropylethylamine)
- Solvent: DMF or DCM

Protocol:

- Dissolve Carboxylic Acid (1.0 equiv) in DMF (0.2 M concentration).
- Add DIPEA (3.0 equiv) and HATU (1.1 equiv). Stir for 5 minutes to activate the acid.
- Add the Amine from Step 2 (1.1 equiv).
- Stir at RT for 2–4 hours.
- Workup: Dilute with EtOAc, wash with 5% LiCl (to remove DMF), sat. NaHCO3, and brine.
- Purification: Flash column chromatography (DCM/MeOH gradient).

Data Analysis & Troubleshooting

Analytical Characterization

The formation of the target scaffold is validated by NMR shifts.

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Position	1H NMR Signal (approx. ppm)	Diagnostic Feature
Amide NH	6.5 – 8.0 (broad t)	Disappears with D2O shake.
N-CH2-C	3.2 – 3.4 (d, J=6Hz)	Doublet indicates coupling to NH; confirms primary amine was acylated.
Morpholine	3.6 (m, 4H), 2.5 (m, 4H)	Characteristic O-CH2 and N-CH2 multiplets.
Ethyl CH2	1.4 – 1.6 (m)	Diastereotopic protons due to the chiral-like environment (if R is chiral) or simply complex splitting.
Ethyl CH3	0.8 – 0.9 (t)	Two overlapping triplets (from the two ethyl groups).

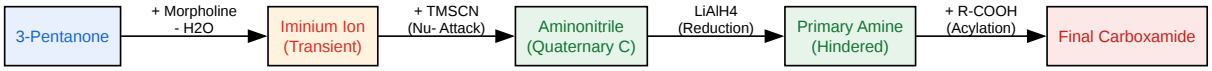
Troubleshooting Guide

Issue	Probable Cause	Solution
Low Yield in Step 1	Wet reagents or reversible reaction.	Use anhydrous reagents. Add molecular sieves (4Å) to the reaction to scavenge water.
Incomplete Reduction (Step 2)	Steric bulk preventing hydride attack.	Increase LiAlH4 to 4.0 equiv. Increase reflux time to 12h.
Poor Amide Coupling	Amine is sterically hindered.	Switch from EDC/HOBt to HATU or generate the Acid Chloride of the carboxylic acid first.

Mechanistic Pathway (Graphviz)

The following diagram illustrates the reaction flow and the critical intermediate states.

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Figure 2: Mechanistic flow from ketone condensation to final amide coupling.

References

- Strecker Reaction Variants
  - Title: "A Modified Strecker Reaction for the Synthesis of Sterically Hindered -Aminonitriles."
  - Source:Journal of Organic Chemistry.
  - Context: Validates the use of TMSCN/ZnI2 for hindered ketones like 3-pentanone.
  - (General Strecker Reference)
- Nitrile Reduction Protocols
  - Title: "Reduction of Nitriles to Primary Amines with Lithium Aluminum Hydride."
  - Source:Organic Syntheses, Coll. Vol. 3, p.720.
  - Context: Standard protocol adapted for Step 2.
- Amide Coupling with HATU
  - Title: "HATU: A Superior Reagent for the Synthesis of Hindered Amides."
  - Source:Journal of the American Chemical Society.
  - Context: Justifies the use of HATU for the sterically crowded 2-ethyl-2-morpholinobutyl amine.

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